

Application Notes and Protocols for In Vivo Imaging with Labeled Amphotericin B

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Compound of Interest

Compound Name: Amphotericin B-13C6

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These application notes provide a comprehensive overview of in vivo imaging techniques utilizing labeled Amphotericin B (AmB), a polyene antifungal agent. AmB's specific binding to ergosterol, a key component of fungal cell membranes, makes it an attractive molecule for targeted imaging of fungal infections.[1][2][3] This document details protocols for radiolabeling and fluorescently labeling AmB, along with methodologies for in vivo imaging in animal models.

Introduction to Labeled Amphotericin B for In Vivo Imaging

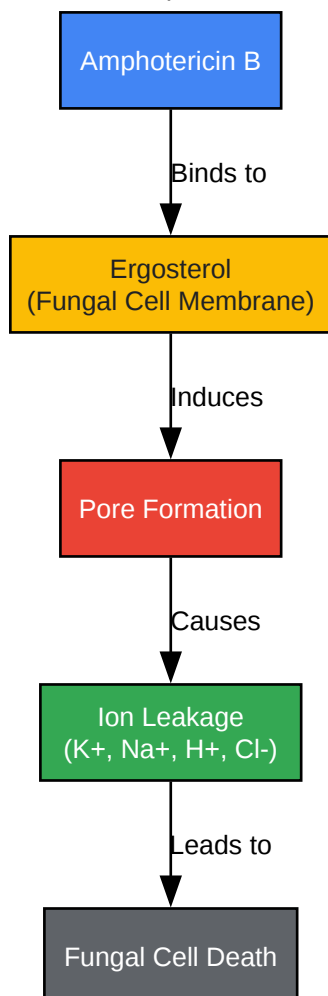
The early and accurate diagnosis of invasive fungal infections is critical for patient survival.[4] [5] Traditional diagnostic methods can be slow and invasive. Molecular imaging with labeled AmB offers a non-invasive approach to specifically visualize fungal burdens in vivo. By attaching imaging moieties such as radionuclides for Positron Emission Tomography (PET) and Single-Photon Emission Computed Tomography (SPECT), or fluorophores for optical imaging, researchers can track the biodistribution of AmB and its accumulation at infection sites.[1][4][6]

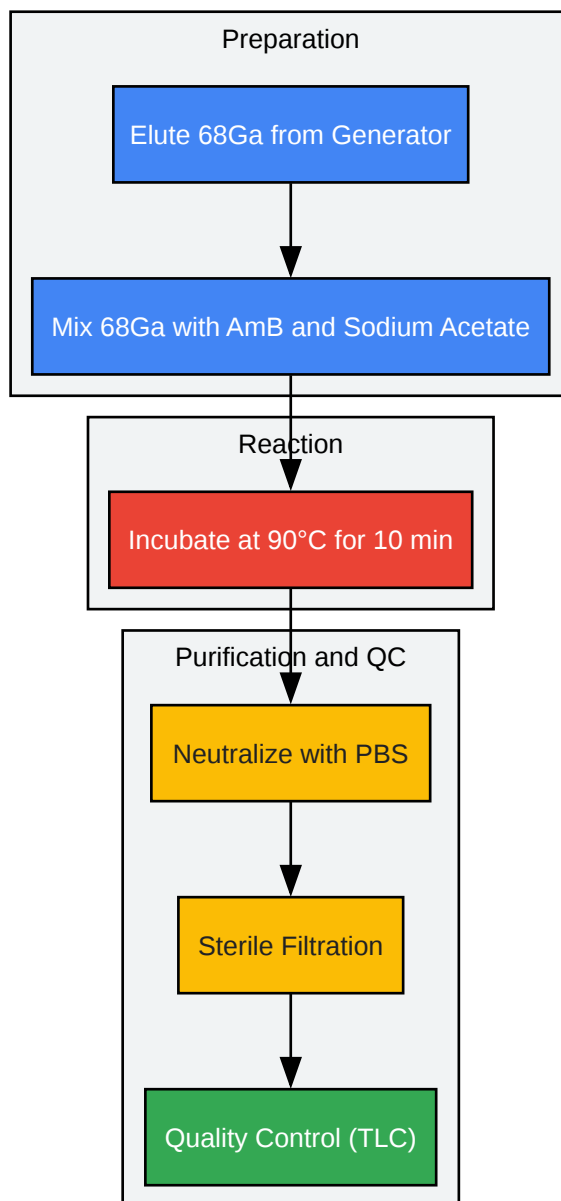
Radiolabeled AmB, such as with Gallium-68 (^{68}Ga) for PET or Technetium-99m ($^{99\text{m}}\text{Tc}$) for SPECT, has shown promise in preclinical studies for the sensitive and specific detection of mold infections.[4][5][7] Fluorescently labeled AmB, for instance with Cyanine 5 (Cy5), enables high-resolution optical imaging in animal models, allowing for detailed investigation of fungal-pathogen interactions.[1][6]

Mechanism of Action and Imaging Target

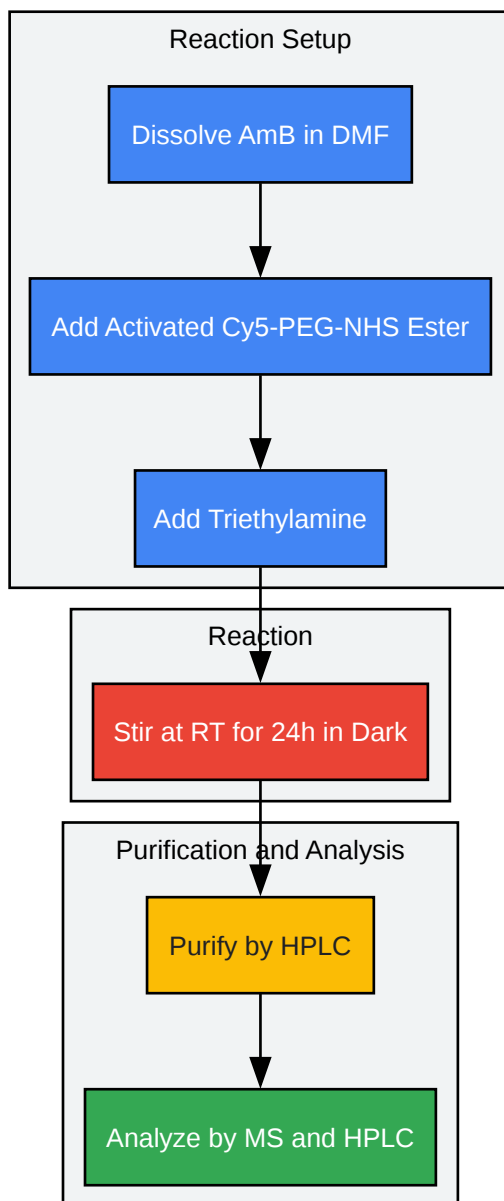
Amphotericin B's utility as an imaging agent stems from its well-characterized mechanism of action. It binds with high affinity to ergosterol in fungal cell membranes, forming pores that lead to ion leakage and fungal cell death.^{[1][3]} This specific interaction allows labeled AmB to accumulate at the site of fungal infections, providing a strong signal for imaging modalities.

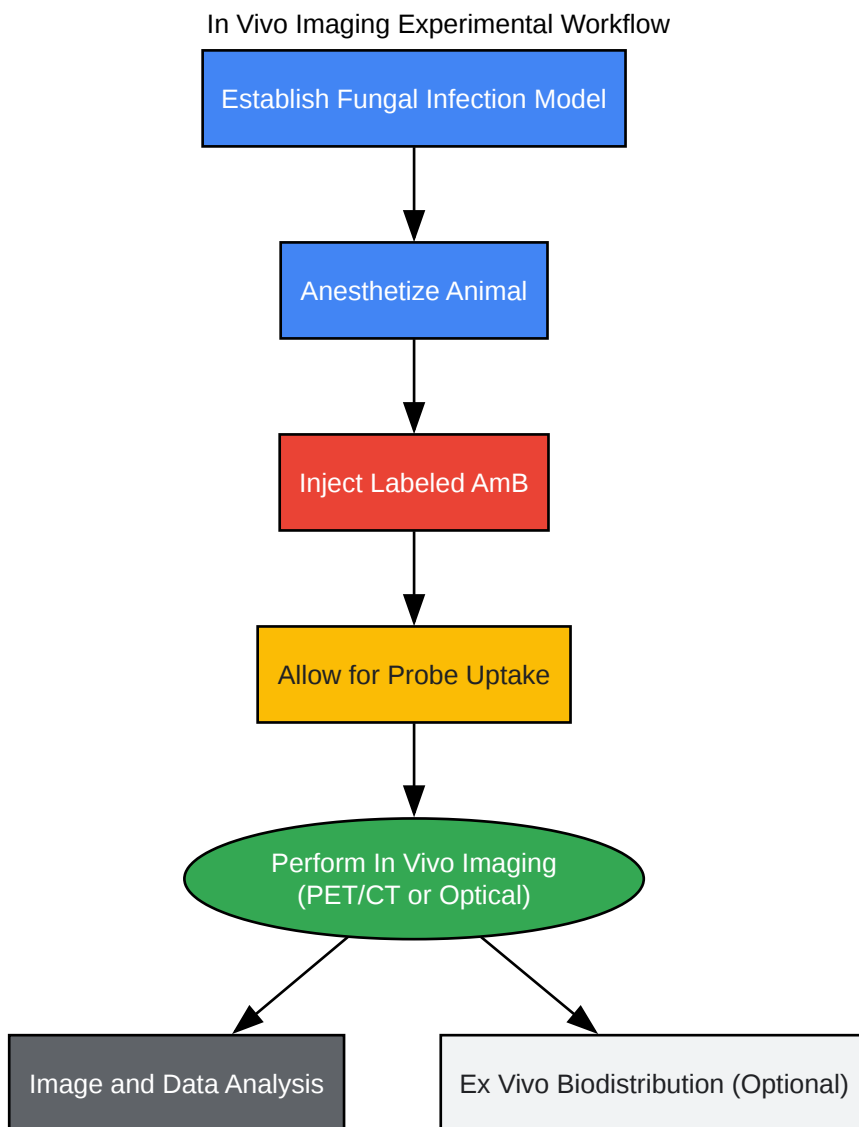
Mechanism of Amphotericin B Action



Workflow for ^{68}Ga -AmB Synthesis

Workflow for AmB-Cy5 Conjugation





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